

Application Notes and Protocols for Disperse Blue 366 in Textile Engineering Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

Cat. No.: B12361970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of C.I. **Disperse Blue 366** (CAS No. 84870-65-5), a monoazo disperse dye, in textile engineering research. The information is intended to guide researchers in developing and evaluating dyeing processes for polyester and other synthetic fibers.

Introduction

Disperse Blue 366 is a synthetic organic dye utilized for coloring hydrophobic fibers, with its primary application in the high-temperature exhaust dyeing of polyester. Its non-ionic nature and low water solubility necessitate its application from an aqueous dispersion. The dye is valued for its bright, reddish-blue hue and good overall fastness properties, making it a subject of interest for research in textile coloration, process optimization, and the development of functional textiles.

Physicochemical Properties

Property	Value	Reference
C.I. Name	Disperse Blue 366	Commercial Suppliers
CAS Number	84870-65-5	Commercial Suppliers
Molecular Formula	C ₁₉ H ₁₈ N ₆ O ₂	Commercial Suppliers
Molecular Weight	362.39 g/mol	Commercial Suppliers
Chemical Class	Monoazo	Commercial Suppliers
Solubility	Low in water, soluble in some organic solvents	Generic Disperse Dye Property
Physical Form	Blue powder	Commercial Suppliers

Applications in Textile Engineering Research

The primary application of **Disperse Blue 366** is in the dyeing of polyester fibers and their blends. Research applications include:

- **Process Optimization:** Investigating the effects of dyeing parameters such as temperature, time, pH, and liquor ratio on dye uptake, levelness, and fastness properties.
- **Kinetic and Thermodynamic Studies:** Elucidating the mechanisms of dye diffusion and adsorption onto the fiber.
- **Colorfastness Evaluation:** Assessing the durability of the dyed textile to various external factors like washing, light, rubbing, and perspiration.
- **Functional Textiles:** Incorporating the dye into functional textiles and evaluating its performance.
- **Ecological and Toxicological Studies:** Assessing the environmental impact of the dyeing process and the toxicological profile of the dye.

Quantitative Data Presentation

The following tables summarize typical performance data for high-quality monoazo disperse dyes on polyester, including reported values for **Disperse Blue 366** from commercial sources.

Table 1: Typical Colorfastness Properties of **Disperse Blue 366** on Polyester

Fastness Property	ISO Test Method	Rating (1-5 Scale, 5 is best)
Light Fastness	ISO 105-B02	6
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining on PES)	ISO 105-C06	4-5
Washing Fastness (Staining on CO)	ISO 105-C06	5
Perspiration Fastness (Acidic & Alkaline)	ISO 105-E04	4-5
Water Fastness	ISO 105-E01	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4
Sublimation Fastness	ISO 105-P01	3-4

Note: Ratings are based on commercial supplier data and may vary depending on the dyeing process and substrate.

Table 2: Typical Parameters for High-Temperature Exhaust Dyeing of Polyester

Parameter	Typical Value/Range
Dye Concentration (% owf)	0.5 - 4.0
Liquor Ratio	1:5 - 1:20
pH	4.5 - 5.5
Dispersing Agent (g/L)	1.0 - 2.0
Leveling Agent (g/L)	0.5 - 1.0
Dyeing Temperature (°C)	120 - 135
Dyeing Time at Top Temperature (min)	30 - 60
Heating Rate (°C/min)	1 - 2
Cooling Rate (°C/min)	1 - 2

Experimental Protocols

High-Temperature Exhaust Dyeing of Polyester

This protocol describes a typical laboratory-scale high-temperature exhaust dyeing process for a 100% polyester fabric.

Materials and Equipment:

- **Disperse Blue 366**
- 100% Polyester fabric (scoured and bleached)
- Dispersing agent (e.g., a lignosulphonate or naphthalene sulphonate condensate)
- Levelling agent
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide

- Laboratory-scale high-temperature dyeing machine (e.g., a glycerin bath beaker dyer or an infrared dyeing machine)
- Glass beakers, graduated cylinders, and pipettes
- pH meter
- Analytical balance

Procedure:

- Fabric Preparation: Cut the polyester fabric into the desired sample size and weigh accurately.
- Dye Bath Preparation:
 - Calculate the required amounts of **Disperse Blue 366**, dispersing agent, and levelling agent based on the weight of the fabric (% owf) and the liquor ratio.
 - Prepare a stock solution of the dye by pasting it with a small amount of dispersing agent and then adding warm water (40-50°C) to make a fine dispersion.
 - In the dyeing vessel, add the required amount of water and then the dispersing and levelling agents.
 - Add the dye dispersion to the bath and stir well.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at approximately 60°C.
 - Raise the temperature to 130°C at a rate of 1.5°C/min.
 - Hold the temperature at 130°C for 45 minutes to allow for dye diffusion and fixation.
 - Cool the dyebath down to 70°C at a rate of 2°C/min.

- Rinsing and Reduction Clearing:
 - Drain the dyebath and rinse the fabric thoroughly with hot water (70-80°C) and then cold water.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide at a liquor ratio of 1:15.
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly with hot and then cold water.
- Neutralization and Drying:
 - Neutralize the fabric in a bath containing 0.5-1.0 g/L acetic acid for 5 minutes.
 - Rinse with cold water and air dry.

Spectrophotometric Analysis of Dye Exhaustion

This protocol outlines the determination of dye exhaustion from the dyebath using UV-Visible spectrophotometry.

Materials and Equipment:


- UV-Visible Spectrophotometer
- Quartz or glass cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- Analytical balance
- Solvent for dye (e.g., acetone or dimethylformamide)

Procedure:

- Preparation of Calibration Curve:


- Prepare a stock solution of **Disperse Blue 366** of a known concentration in a suitable solvent.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Blue 366**.
- Plot a calibration curve of absorbance versus concentration.
- Measurement of Dyebath Absorbance:
 - Before adding the fabric, take an initial sample of the dyebath.
 - After the dyeing cycle is complete, take a final sample of the exhausted dyebath.
 - Dilute the samples with the solvent to a concentration within the range of the calibration curve.
 - Measure the absorbance of the diluted initial and final dyebath samples at λ_{max} .
- Calculation of Dye Exhaustion:
 - Using the calibration curve, determine the concentration of the dye in the initial (C_i) and final (C_f) dyebath samples.
 - Calculate the percentage of dye exhaustion (%E) using the following formula: $\%E = [(C_i - C_f) / C_i] \times 100$

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for high-temperature exhaust dyeing of polyester with **Disperse Blue 366**.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the dye uptake of **Disperse Blue 366** on polyester.

- To cite this document: BenchChem. [Application Notes and Protocols for Disperse Blue 366 in Textile Engineering Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12361970/docs#application-notes-and-protocols-for-disperse-blue-366-in-textile-engineering-research\]](https://www.benchchem.com/product/b12361970/docs#application-notes-and-protocols-for-disperse-blue-366-in-textile-engineering-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)